

Technical Guide: Physicochemical Properties of 4-Methoxybenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 4-Methoxybenzenesulfonyl chloride

Cat. No.: B1212957

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This technical guide provides a comprehensive overview of the melting and boiling point data for **4-methoxybenzenesulfonyl chloride** (CAS No. 98-68-0). This document includes tabulated physical properties, detailed experimental protocols for their determination, and a visual representation of a general experimental workflow.

Core Physicochemical Data

4-Methoxybenzenesulfonyl chloride is a white to off-white crystalline solid at room temperature.^[1] Its key physical properties are summarized below.

Property	Value	Conditions
Melting Point	36-43 °C	
Boiling Point	173 °C	at 14 mmHg
Molecular Formula	C ₇ H ₇ ClO ₃ S	
Molecular Weight	206.65 g/mol	

Table 1: Physicochemical Properties of **4-Methoxybenzenesulfonyl Chloride**

The melting point is consistently reported in the range of 36°C to 43°C.[2][3][4][5][6][7] The boiling point is consistently cited as 173°C at a reduced pressure of 14 mmHg.[8][9][10][11]

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of melting and boiling points for organic compounds such as **4-methoxybenzenesulfonyl chloride**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This physical property is a crucial indicator of a compound's purity.[10] Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.[9]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **4-methoxybenzenesulfonyl chloride** (finely powdered)
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- **Sample Preparation:** A small amount of the dry, powdered **4-methoxybenzenesulfonyl chloride** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of about 3 mm.[2]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in the heating block of a melting point apparatus or immersed in the oil of a Thiele tube.[2][9]

- Heating: The apparatus is heated gradually. An initial rapid heating can be used to determine an approximate melting range. Subsequently, a new sample is heated slowly, at a rate of about 2°C per minute, as the temperature approaches the expected melting point.[9]
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.[9]

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8] For substances that may decompose at their atmospheric boiling point, determination under reduced pressure is common.

Apparatus and Materials:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Liquid paraffin or mineral oil
- Sample of **4-methoxybenzenesulfonyl chloride**

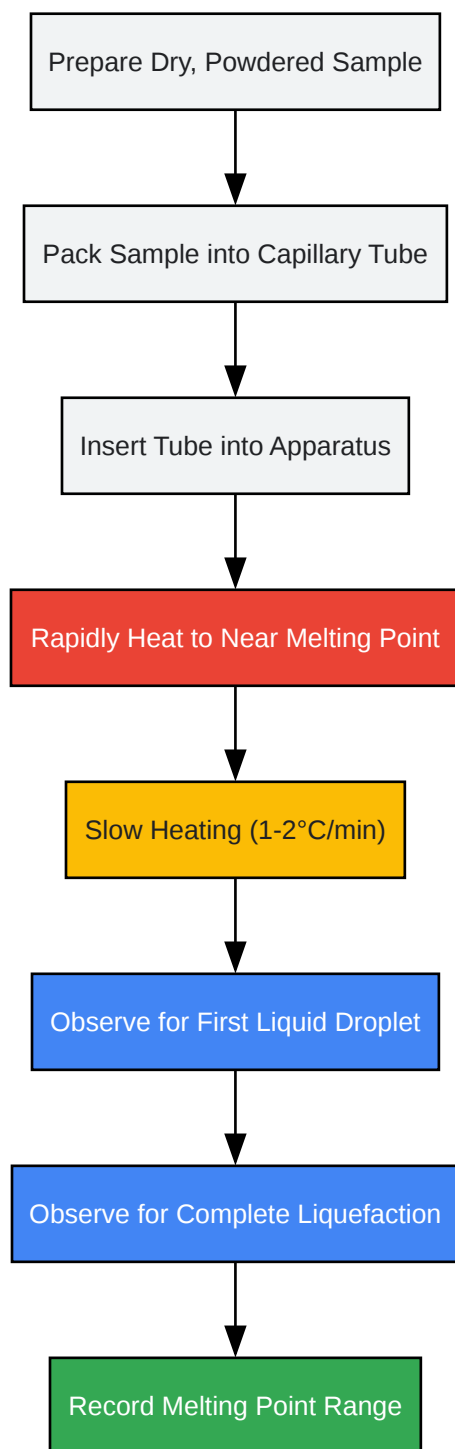
Procedure:

- Sample Preparation: A small amount of **4-methoxybenzenesulfonyl chloride** is placed in the small test tube. The sealed-end capillary tube is then placed inside the test tube with its open end submerged in the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing liquid paraffin, ensuring the sample is below the oil level.[8]

- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[8]
- Observation and Recording: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed. The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.[8]

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of a compound's melting point using a modern apparatus.



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Caption: Workflow for Melting Point Determination.

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